

# Application Notes and Protocols for the Preparation of Ditetradecylamine-Stabilized Gold Nanoparticles

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## Compound of Interest

Compound Name: Ditetradecylamine

Cat. No.: B1582990

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These application notes provide a detailed protocol for the synthesis of gold nanoparticles (AuNPs) stabilized with **ditetradecylamine** (DDA). **Ditetradecylamine**, a secondary amine with two fourteen-carbon alkyl chains, serves as a capping agent to control the size, stability, and solubility of the nanoparticles, particularly in nonpolar organic solvents. The lipophilic nature of the DDA shell makes these nanoparticles suitable for applications requiring dispersion in organic media, such as catalysis in organic phases, incorporation into polymer composites, and as intermediates for further functionalization in non-aqueous environments.

## Mechanism of Stabilization

**Ditetradecylamine** stabilizes gold nanoparticles through the coordination of the lone pair of electrons on the nitrogen atom to the surface of the gold nanocrystal. The two long tetradecyl chains then extend into the surrounding solvent, creating a steric barrier that prevents the nanoparticles from aggregating. This steric hindrance is crucial for maintaining the colloidal stability and controlling the growth of the nanoparticles during synthesis.

## Experimental Protocols

This protocol is adapted from established methods for the synthesis of gold nanoparticles using long-chain alkylamine capping agents.

## Materials and Reagents

- Gold(III) chloride trihydrate ( $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ )
- **Ditetradecylamine** (DDA)
- Toluene (anhydrous)
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol
- Ethanol
- Deionized water ( $18.2 \text{ M}\Omega \cdot \text{cm}$ )

## Equipment

- Round-bottom flasks
- Magnetic stirrer and stir bars
- Condenser
- Heating mantle or oil bath
- Separatory funnel
- Centrifuge and centrifuge tubes
- Ultrasonic bath
- UV-Vis spectrophotometer
- Transmission Electron Microscope (TEM)
- Dynamic Light Scattering (DLS) instrument

# Synthesis of Ditetradecylamine-Stabilized Gold Nanoparticles (DDA-AuNPs)

This procedure utilizes a two-phase (Brust-Schiffrin) method to synthesize DDA-stabilized gold nanoparticles.

## 1. Preparation of Solutions:

- Gold Precursor Solution: Prepare a 30 mM solution of  $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$  in deionized water.
- DDA Solution: Prepare a 50 mM solution of **ditetradecylamine** in toluene.
- Reducing Agent Solution: Prepare a fresh 0.4 M solution of  $\text{NaBH}_4$  in ice-cold deionized water immediately before use.

## 2. Phase Transfer of Gold Ions:

- In a 100 mL round-bottom flask, combine 30 mL of the DDA/toluene solution with 10 mL of the  $\text{HAuCl}_4$  aqueous solution.
- Stir the biphasic mixture vigorously for 30 minutes. The tetrachloroaurate ions will transfer from the aqueous phase to the organic phase, which will be indicated by the aqueous phase becoming colorless and the organic phase turning orange-red.
- Transfer the mixture to a separatory funnel and allow the layers to separate. Discard the lower aqueous phase.

## 3. Reduction and Nanoparticle Formation:

- Return the organic phase containing the gold-DDA complex to a round-bottom flask and place it in an ice bath on a magnetic stirrer.
- While stirring vigorously, add the freshly prepared ice-cold  $\text{NaBH}_4$  solution dropwise to the organic phase.
- The solution will rapidly change color to a deep ruby red or dark brown, indicating the formation of gold nanoparticles.

- Continue stirring the reaction mixture for at least 4 hours to ensure complete reduction and stabilization.

#### 4. Purification of DDA-AuNPs:

- After the reaction is complete, transfer the solution to a separatory funnel and wash the organic phase three times with deionized water to remove any remaining reducing agent and other water-soluble byproducts.
- Transfer the organic phase to a centrifuge tube.
- Add an excess of methanol or ethanol (a non-solvent for the nanoparticles) to induce precipitation of the DDA-AuNPs.
- Centrifuge the mixture at 8000 rpm for 15 minutes. A dark precipitate of nanoparticles should form at the bottom of the tube.
- Discard the supernatant and re-disperse the nanoparticle pellet in a small volume of toluene.
- Repeat the precipitation and redispersion steps at least two more times to ensure high purity.
- Finally, disperse the purified DDA-AuNPs in fresh toluene for storage and characterization.

## Characterization of DDA-AuNPs

#### 1. UV-Visible Spectroscopy:

- Dilute a small aliquot of the DDA-AuNP solution in toluene.
- Record the UV-Vis absorption spectrum from 400 nm to 700 nm.
- The presence of a surface plasmon resonance (SPR) peak, typically between 520-540 nm for spherical gold nanoparticles, confirms their formation.

#### 2. Transmission Electron Microscopy (TEM):

- Deposit a drop of the dilute DDA-AuNP solution onto a carbon-coated copper grid and allow the solvent to evaporate completely.

- Image the nanoparticles using a TEM to determine their size, shape, and size distribution.

### 3. Dynamic Light Scattering (DLS):

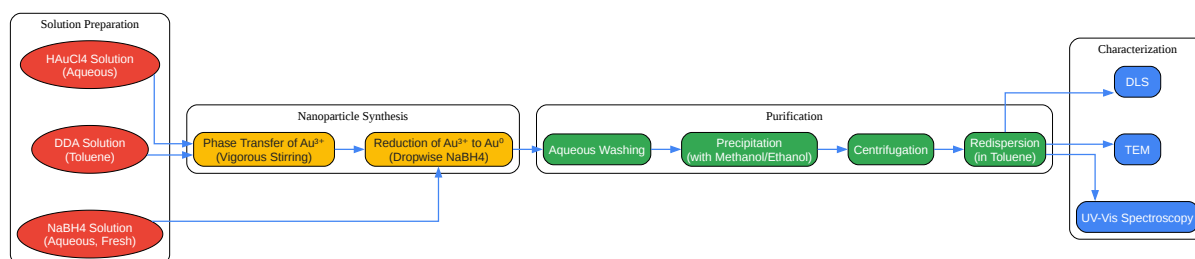
- Use DLS to measure the hydrodynamic diameter and polydispersity index (PDI) of the nanoparticles in solution. This provides information on their aggregation state.

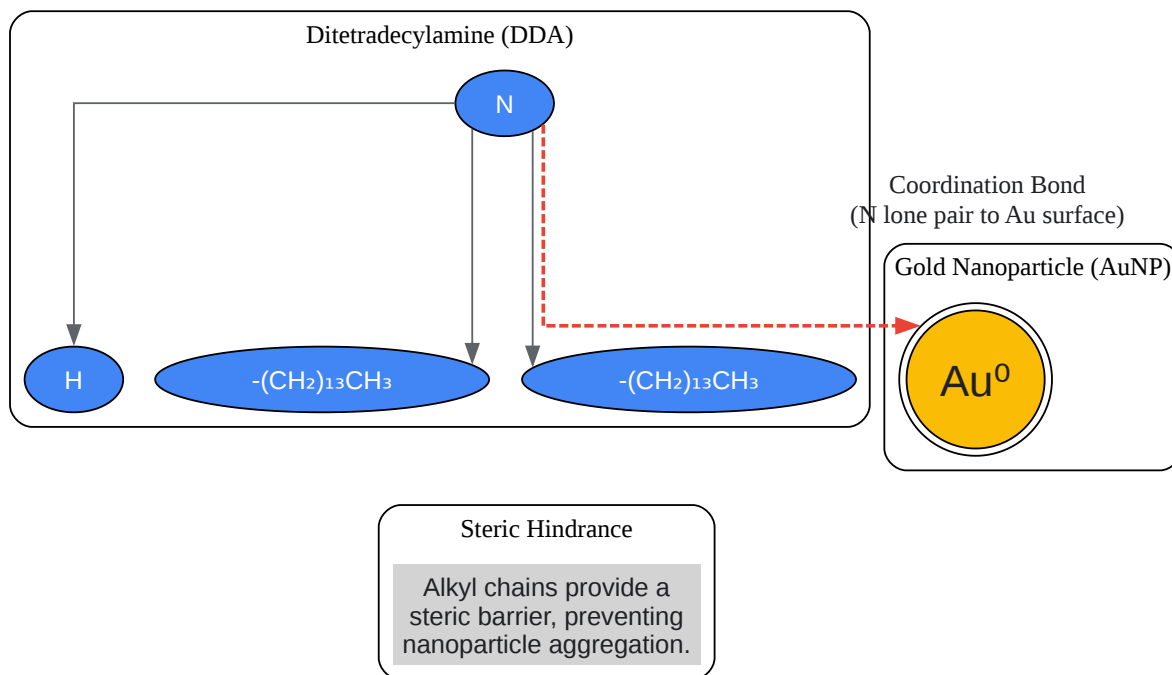
## Quantitative Data Summary

The following table summarizes the expected characterization data for DDA-stabilized gold nanoparticles synthesized by the described protocol.

Parameter	Typical Value	Characterization Technique
Hydrodynamic Diameter (Z-average)	5 - 15 nm	Dynamic Light Scattering (DLS)
Polydispersity Index (PDI)	< 0.3	Dynamic Light Scattering (DLS)
Core Diameter (TEM)	4 - 12 nm	Transmission Electron Microscopy (TEM)
Surface Plasmon Resonance ( $\lambda_{max}$ )	520 - 540 nm	UV-Vis Spectroscopy
Zeta Potential	Not applicable (in non-polar solvent)	-

## Visualizations





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